

Heilaohuguosu G CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heilaohuguosu G

Cat. No.: B15571834

[Get Quote](#)

In-Depth Technical Guide to Heilaohuguosu G

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identifiers

Heilaohuguosu G is a cyclolignan compound that has been identified and isolated from *Kadsura coccinea*. It is recognized for its potential hepatoprotective activities. The primary chemical identifiers for **Heilaohuguosu G** are summarized in the table below.

Identifier	Value	Source
CAS Number	2763689-78-5	[1]
Molecular Formula	Not definitively reported in the searched literature.	
IUPAC Name	Not definitively reported in the searched literature.	
SMILES	Not definitively reported in the searched literature.	
InChI	Not definitively reported in the searched literature.	

Quantitative Data

Heilaohuguosu G has demonstrated hepatoprotective effects in in-vitro studies. A key quantitative measure of its activity against acetaminophen (APAP)-induced toxicity in HepG-2 cells is presented below.

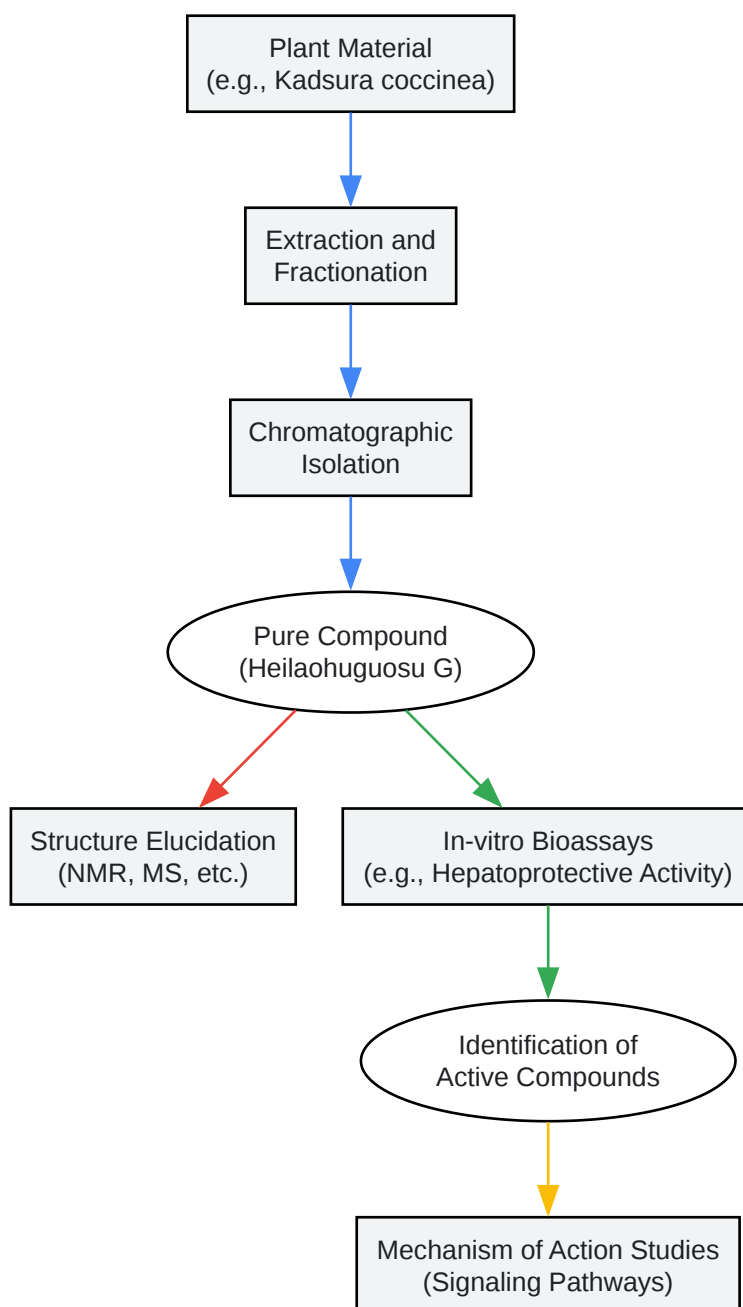
Assay	Cell Line	Compound Concentration	Endpoint	Result
APAP-induced toxicity	HepG-2	10 μ M	Cell Survival Rate	45.7%

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Heilaohuguosu G** are not yet available in the public domain based on the conducted searches. The primary literature describing these methodologies is essential for replication and further development.

Signaling Pathways and Logical Relationships

The precise signaling pathways modulated by **Heilaohuguosu G** have not been explicitly detailed in the available literature. However, given its documented hepatoprotective activity, it is plausible that it interacts with pathways known to be involved in liver injury and protection. A generalized workflow for the discovery and initial biological screening of a novel natural product like **Heilaohuguosu G** is depicted below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation and initial biological evaluation of a natural product.

Further research is necessary to elucidate the specific molecular targets and signaling cascades affected by **Heilaohuguosu G**, which would provide a more detailed understanding of its mechanism of action and therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ipalbidine | CAS:26294-41-7 | Piperidines | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [Heilaohuguosu G CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571834#heilaohuguosu-g-cas-number-and-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com